

Essential Safety and Operational Guide for 1-Adamantanecarbonyl Chloride

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Compound of Interest

Compound Name: 1-Adamantanecarbonyl chloride

Cat. No.: B1202545

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates like **1-Adamantanecarbonyl chloride** is of utmost importance. This guide provides immediate and essential information on safety protocols, operational procedures, and disposal plans to ensure a secure laboratory environment.

Chemical Identifier:

- Name: **1-Adamantanecarbonyl chloride**
- Synonyms: Adamantane-1-carbonyl chloride, Tricyclo[3.3.1.1]decane-1-carbonyl chloride[1]
- CAS Number: 2094-72-6[2]

Primary Hazards: **1-Adamantanecarbonyl chloride** is a corrosive substance that causes severe skin burns and eye damage.[2][3] It reacts violently with water and is a lachrymator (an irritant that causes tearing).[2] It may also be corrosive to metals. Inhalation of its dust or mists should be avoided.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **1-Adamantanecarbonyl chloride** to prevent chemical burns, eye damage, and respiratory irritation.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield. [2]	To protect against splashes and vapors that can cause severe eye damage. [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). [4] [5] Gloves must be inspected before use. [2]	To prevent skin contact which can result in severe burns. [2]
Body Protection	A chemical-resistant lab coat or a full suit protecting against chemicals. [4] [6]	To protect the body from accidental splashes and contact.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [3] [7] If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type P3). [7]	To prevent inhalation of corrosive dust and vapors that can damage the respiratory tract. [2]

Safety Operating Guide

A systematic approach is critical for the safe handling of **1-Adamantanecarbonyl chloride**. The following step-by-step protocol outlines the procedure from preparation to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#)[\[2\]](#) Incompatible materials include water, strong bases, alcohols, and oxidizing agents.[\[4\]](#)

2. Handling Procedure:

- Wear all the requisite PPE as detailed in the table above.[2]
- Avoid direct contact with skin, eyes, and clothing.[3]
- Do not breathe in dust or mists.[2]
- When not in use, keep containers securely sealed under an inert gas as the chemical is moisture-sensitive.[2]

3. Spill Response:

- In case of a spill, evacuate the area immediately.[2]
- For minor spills, absorb with an inert material such as sand, earth, or vermiculite.[2]
- Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Do not allow the spilled chemical to enter drains or waterways.[2]

4. First Aid Measures:

Exposure	Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Call a physician immediately.[2]
Inhalation	Remove victim to fresh air. Call a physician.[2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[2]

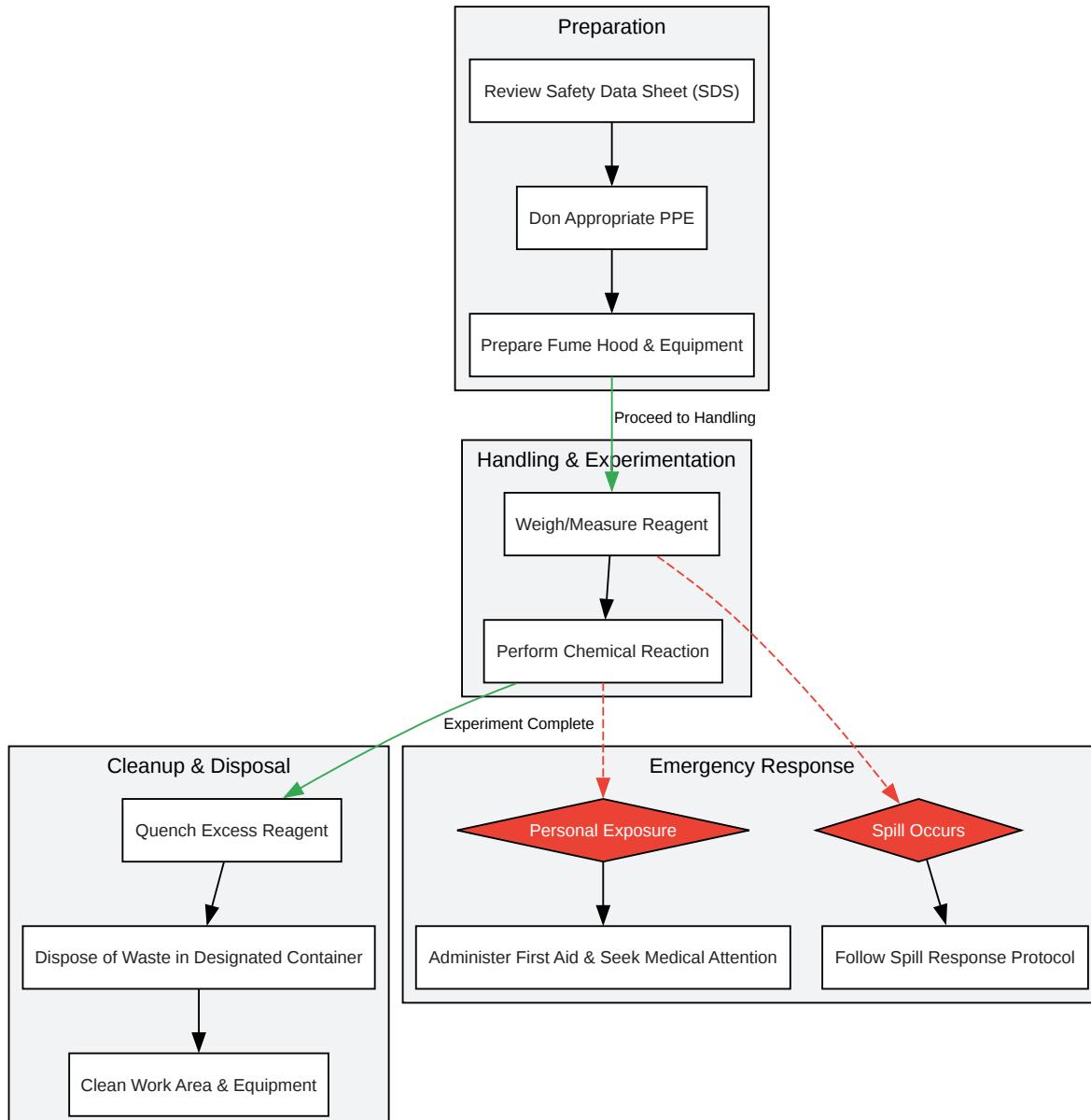
Disposal Plan

Proper disposal of **1-Adamantanecarbonyl chloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Material: Dispose of contents and container to an approved waste disposal plant.[2]
Waste material must be disposed of in accordance with national and local regulations.[2]
- Container Handling: Leave chemicals in original containers. Do not mix with other waste.
Handle uncleaned containers like the product itself.[2]

Experimental Workflow & Safety

The following diagram illustrates the logical workflow for safely handling **1-Adamantanecarbonyl chloride**, from preparation to disposal, including emergency protocols.

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Caption: Safe handling workflow for **1-Adamantanecarbonyl chloride**.

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